

Essential Safety and Operational Guide for Handling SHP836

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SHP836

Cat. No.: B15578406

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **SHP836**, a potent allosteric inhibitor of SHP2. The following guidelines are designed to ensure the safe handling, storage, and disposal of this compound, alongside a detailed experimental protocol for its use.

Immediate Safety and Handling Precautions

SHP836 is a small molecule inhibitor and should be handled with care in a laboratory setting. While a specific Safety Data Sheet (SDS) for **SHP836** is not publicly available, general safety precautions for similar chemical compounds should be strictly followed. A generic SDS from the supplier, MedChemExpress, is available for reference.

Personal Protective Equipment (PPE):

A comprehensive set of personal protective equipment must be worn at all times when handling **SHP836** to minimize exposure.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	With side shields to protect against splashes.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory	Fume Hood	All handling of solid SHP836 and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Spill and Emergency Procedures

Spill Response:

In the event of a spill, evacuate the immediate area and prevent others from entering.

- For solid **SHP836**: Gently cover the spill with absorbent material to avoid raising dust. Collect the material into a sealed container for hazardous waste disposal.
- For **SHP836** solutions: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for hazardous waste disposal.

Clean the spill area thoroughly with a suitable solvent (e.g., ethanol) followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Storage and Disposal Plan

Storage:

Proper storage of **SHP836** is critical to maintain its stability and prevent accidental exposure.

Parameter	Condition	Duration
Solid Form	Dry, dark, and at 0 - 4°C	Short term (days to weeks)
-20°C	Long term (months to years)	
Stock Solution	-80°C	Up to 2 years ^[1]
-20°C	Up to 1 year ^[1]	

Disposal Plan:

All waste containing **SHP836**, including the pure compound, solutions, and contaminated materials (e.g., pipette tips, vials, gloves), must be disposed of as hazardous chemical waste.

Step-by-Step Disposal Procedure:

- Segregation: Collect all **SHP836** waste in a designated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other waste streams.
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name "**SHP836**," and the approximate concentration and quantity.

- **Storage of Waste:** Store the hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- **Institutional Guidelines:** Follow your institution's specific procedures for the collection and disposal of chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.

Physicochemical and Potency Data

The following tables summarize the key quantitative data for **SHP836**.

Physicochemical Properties:

Property	Value
Molecular Formula	C ₁₆ H ₁₉ Cl ₂ N ₅
Molecular Weight	352.26 g/mol
CAS Number	1957276-35-5
Appearance	Solid powder[2]
Purity	>98%[2]

Solubility Data:

Solvent	Concentration	Notes
DMSO	250 mg/mL (709.70 mM)	Ultrasonic assistance may be needed.[1]

Biological Activity:

Parameter	Value	Target
IC ₅₀	12 µM	Full-length SHP2[1][3]

Experimental Protocol: Western Blot for SHP2

Inhibition

This protocol is adapted from a method for a similar SHP2 inhibitor, SHP099, and can be used to assess the efficacy of **SHP836** in a cellular context by monitoring the phosphorylation status of downstream effectors like ERK1/2.[\[4\]](#)

Materials:

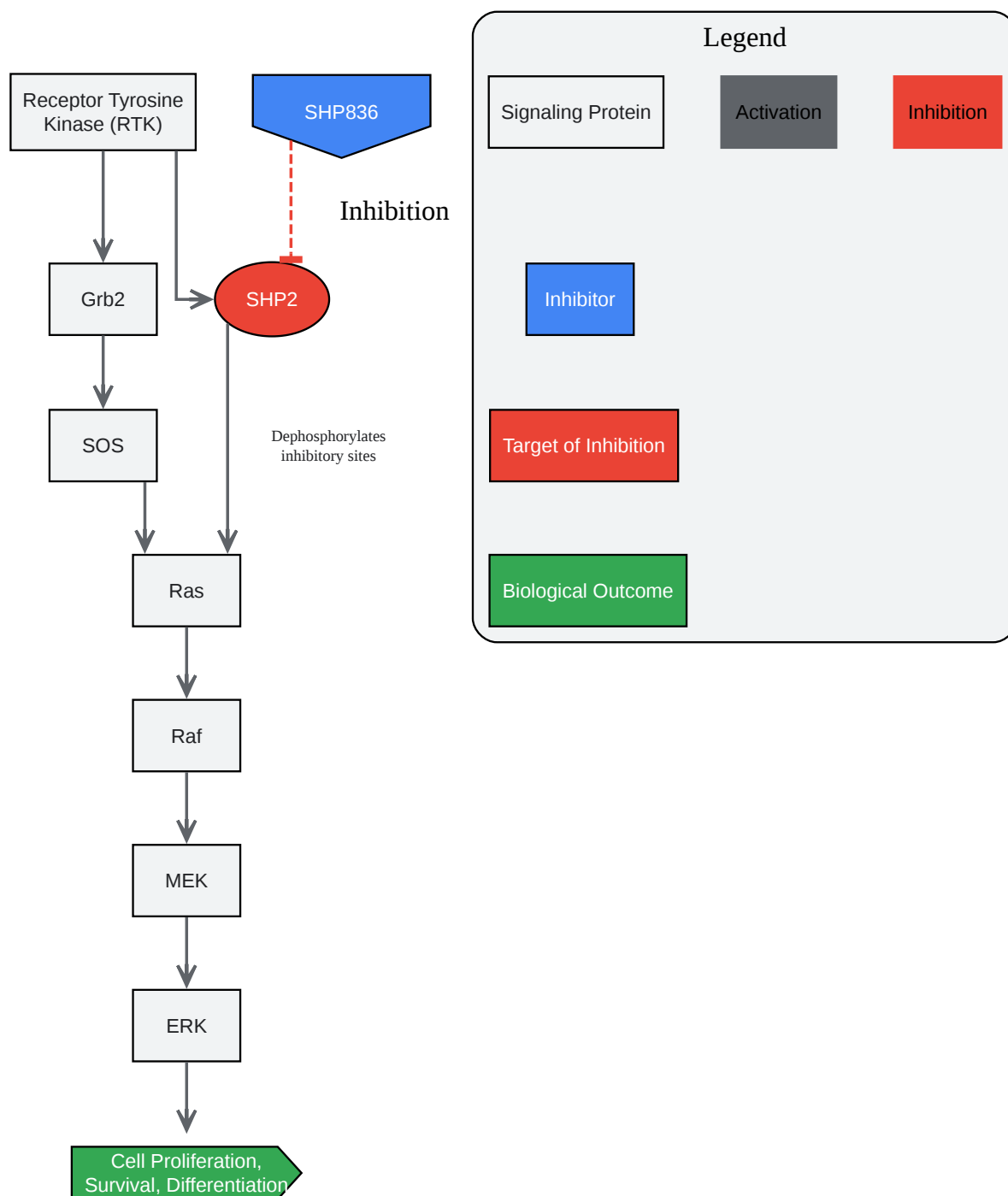
- **SHP836**
- Cell line of interest (e.g., KYSE-520)
- Cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF or nitrocellulose membranes
- Blocking buffer (5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-ERK, anti-total ERK, anti-SHP2, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- **Cell Treatment:** Plate cells and allow them to adhere overnight. Treat cells with varying concentrations of **SHP836** (based on its IC_{50}) for the desired time. Include a vehicle control (e.g., DMSO).
- **Cell Lysis:** Wash cells with ice-cold PBS and lyse them with RIPA buffer.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.
- **Sample Preparation:** Normalize protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling.
- **SDS-PAGE and Transfer:** Separate proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with blocking buffer for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** Visualize protein bands using a chemiluminescent substrate and an imaging system.
- **Analysis:** Quantify band intensities and normalize to a loading control (e.g., GAPDH) to determine the effect of **SHP836** on protein phosphorylation.

Visualizing the SHP2 Signaling Pathway

The following diagram illustrates the central role of SHP2 in the RAS/MAPK signaling pathway, which is a key target of **SHP836**.



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Caption: SHP2 signaling pathway and the inhibitory action of **SHP836**.

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